

A Technical Guide to the Physical Properties of Gaseous and Aqueous Hydrogen Bromide

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Compound of Interest

Compound Name: *Hydrogen bromide*

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This document provides a detailed comparison of the physical properties of **hydrogen bromide** (HBr) in its gaseous state and as an aqueous solution (hydrobromic acid). The information is curated for professionals in scientific research and development, with an emphasis on quantitative data, experimental context, and the fundamental chemical differences between the two forms.

Core Physical Properties: A Comparative Overview

Hydrogen bromide exists as a colorless, pungent gas under standard conditions.^{[1][2][3]} When dissolved in water, it forms hydrobromic acid, a strong mineral acid.^{[2][4][5]} The physical characteristics of these two forms differ significantly due to the transition from a molecular covalent compound to a dissociated ionic solution.

The most common concentrated form of hydrobromic acid is the constant-boiling azeotrope, which contains approximately 47.6% HBr by mass and boils at 124.3 °C.^[2] The data presented for aqueous HBr corresponds to this common 48% (w/w) solution unless otherwise specified.

Table 1: Comparative Physical Properties of Gaseous HBr vs. Aqueous HBr (48%)

Property	Gaseous Hydrogen Bromide (HBr)	Aqueous Hydrobromic Acid (48% w/w)
Formula	HBr	HBr in H ₂ O
Molar Mass	80.91 g/mol [6][7][8]	80.91 g/mol (solute)
Appearance	Colorless gas[2][3]	Colorless to pale yellow liquid[9][10][11]
Odor	Sharp, pungent, irritating[1][12][13]	Pungent[10][11]
Boiling Point	-66.8 °C[2][12][14]	~124.3 °C (azeotrope)[2][4]
Melting Point	-86.9 °C[2][15]	~ -11 °C[10][16]
Density	3.307 g/L (gas at 25°C, 1 atm) [2]	~1.49 g/mL (at 25°C)[4][9][10][12]
Vapor Pressure	2.308 MPa (at 21°C)[2]	~8 mmHg (at 25°C)[17]
Acidity (pKa)	-9[12][15]	-9[15]
Solubility in Water	Very high: 221 g/100 mL (0°C) [2][3]	Miscible[1][11]
Dielectric Constant	3.8 (at -4.4°C / 24°F)[18][19]	Not applicable (conductive solution)
Std. Enthalpy of Formation (ΔfH°)	-36.4 kJ/mol (gas)[3][20]	Not applicable

Experimental Protocols

The determination of the physical properties listed above relies on established laboratory techniques. Below are outlines of standard methodologies relevant for their measurement.

2.1. Determination of Boiling Point

- Gaseous HBr (Distillation of Liquefied Gas): The boiling point of anhydrous HBr is determined by cryogenically cooling the gas until it liquefies. A distillation apparatus

equipped with a low-temperature thermometer (e.g., an alcohol or toluene thermometer) and a condenser cooled by a dry ice/acetone bath is used. The liquefied HBr is gently heated, and the temperature at which the liquid and vapor phases are in equilibrium at a constant pressure (1 atm) is recorded as the boiling point.

- Aqueous HBr (Azeotropic Distillation): To determine the azeotropic boiling point of hydrobromic acid, a solution is distilled using a standard distillation apparatus.^[21] The temperature of the vapor is monitored as the distillation proceeds. For a solution that is not at the azeotropic concentration, the boiling point will change as the more volatile component (either water or HBr) is removed.^{[22][23]} The temperature will stabilize at the constant boiling point of the azeotrope (approx. 124.3 °C at 1 atm), which is then recorded.^{[2][23]}

2.2. Determination of Density

- Gaseous HBr (Ideal Gas Law Approximation): The density of HBr gas can be calculated using a modified form of the Ideal Gas Law ($\rho = PM/RT$), where P is pressure, M is the molar mass (80.91 g/mol), R is the ideal gas constant, and T is the absolute temperature. For precise measurements, a known volume of gas is collected in a tared gas-tight syringe or flask at a known temperature and pressure, and the mass is determined gravimetrically.
- Aqueous HBr (Pycnometry): The density of hydrobromic acid is accurately measured using a pycnometer (specific gravity bottle). The pycnometer is first weighed empty, then filled with deionized water of a known temperature and weighed again to determine its exact volume. Finally, it is emptied, dried, filled with the hydrobromic acid solution at the same temperature, and weighed a final time. The density is calculated by dividing the mass of the acid by the volume of the pycnometer.

2.3. Assay of Aqueous HBr (Titration)

The concentration of hydrobromic acid solutions is determined by acid-base titration. A known volume of the HBr solution is diluted with deionized water. A few drops of a suitable indicator (e.g., phenolphthalein or methyl red) are added. The solution is then titrated with a standardized solution of a strong base, such as sodium hydroxide (NaOH), of a known concentration until the endpoint is reached, indicated by a color change. The concentration of HBr is calculated based on the volume of NaOH solution required to neutralize the acid.

Visualization of Concepts

3.1. Logical Relationship: Gaseous vs. Aqueous HBr

The following diagram illustrates the fundamental differences in chemical nature and primary properties between the gaseous and aqueous forms of **hydrogen bromide**.

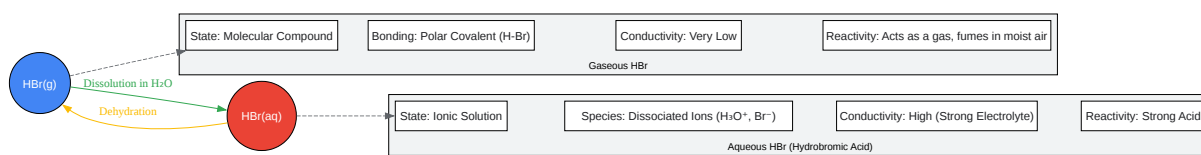


Figure 1. Comparison of Gaseous vs. Aqueous HBr

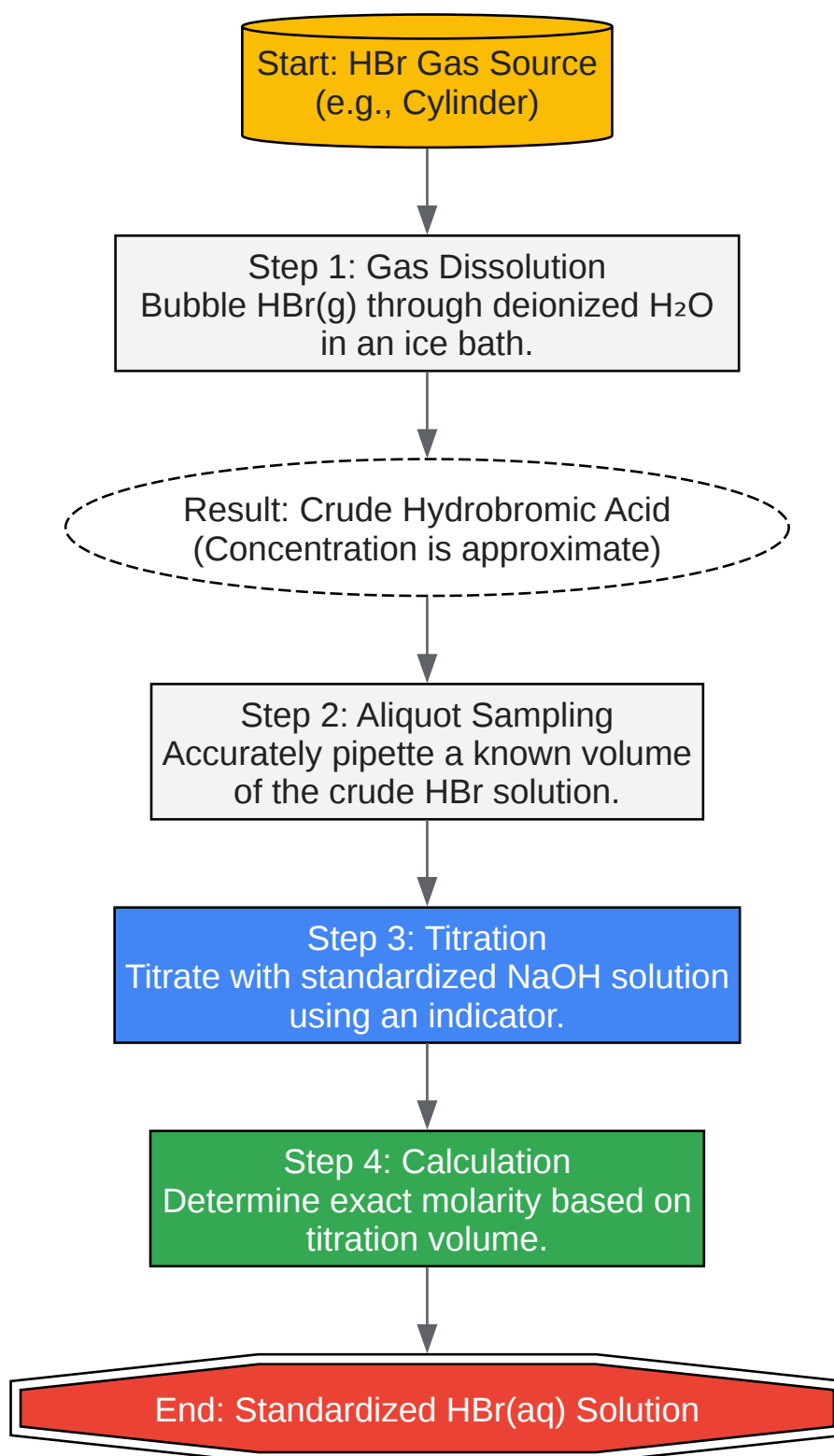


Figure 2. Workflow for Preparation of Aqueous HBr

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